

Technical Monograph: 2-Methoxyethyl Chloroformate (MECF)

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Compound of Interest

Compound Name: 2-Methoxyethyl chloroformate

CAS No.: 628-12-6

Cat. No.: B1582022

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Content Type: Technical Guide / Whitepaper Audience: Synthetic Chemists, Medicinal Chemists, and Process Development Scientists

Executive Summary & Chemical Identity

2-Methoxyethyl chloroformate (MECF) is a specialized acylating agent used primarily to introduce the 2-methoxyethoxycarbonyl moiety into nucleophilic substrates (amines, alcohols, thiols). Unlike simple alkyl chloroformates (e.g., ethyl chloroformate), MECF integrates an ether oxygen within the alkyl chain. This structural nuance imparts unique physicochemical properties to the resulting carbamates and carbonates, most notably enhanced polarity and potential for hydrogen bonding, often referred to as a "mini-PEG" effect.

This guide details the structural utility, reaction mechanisms, and validated protocols for deploying MECF in drug discovery and intermediate synthesis.

Chemical Specifications

Property	Data
IUPAC Name	2-Methoxyethyl carbonochloridate
CAS Number	628-12-6
Linear Formula	
Molecular Weight	138.55 g/mol
Boiling Point	157–158 °C (lit.) ^{[1][2]}
Density	1.192 g/mL at 25 °C
Refractive Index	1.4200
Solubility	Soluble in DCM, THF, Ethyl Acetate; Hydrolyzes in water

Strategic Utility: The "Methoxyethyl" Advantage

In medicinal chemistry, the choice of the R-group in a chloroformate (

) dictates the properties of the protecting group or prodrug moiety.

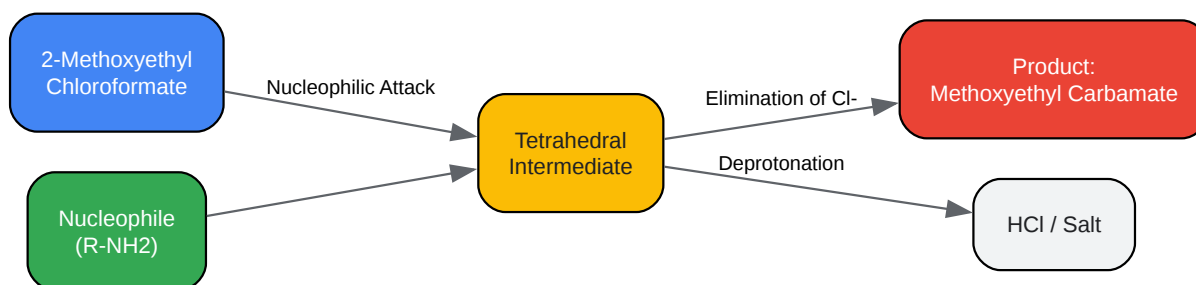
- **Solubility Enhancement:** The terminal methoxy group and the ethylene spacer mimic a single unit of polyethylene glycol (PEG). When attached to hydrophobic amines, this group can significantly lower and improve aqueous solubility compared to an Alloc or Cbz group.
- **Metabolic Stability:** The ether linkage is generally robust against metabolic oxidation compared to simple alkyl chains, while the carbamate linkage provides controlled stability, cleavable by specific esterases or under acidic hydrolysis conditions.
- **Synthetic Versatility:** MECF is a precursor for N-bridged bicyclic sulfonamides (e.g., -secretase inhibitors) and is used to generate active mixed carbonates for subsequent coupling reactions.

Reaction Mechanism: Nucleophilic Acyl Substitution

The core reactivity of MECF follows the addition-elimination pathway typical of acyl chlorides. The reaction is driven by the high electrophilicity of the carbonyl carbon, activated by the electron-withdrawing chlorine and oxygen atoms.

Mechanistic Pathway

- **Nucleophilic Attack:** The amine lone pair attacks the carbonyl carbon of MECF.
- **Tetrahedral Intermediate:** A transient alkoxide intermediate forms.
- **Elimination:** The carbonyl bond reforms, expelling the chloride ion (Cl^-) as a leaving group.
- **Deprotonation:** A base (auxiliary or excess amine) neutralizes the resulting proton to form the stable carbamate.



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Figure 1: General mechanism for the formation of a carbamate using MECF.

Experimental Protocols

The following protocols use standard Schotten-Baumann conditions (biphasic) or anhydrous organic conditions. Note: MECF is moisture-sensitive; however, in rapid biphasic reactions, the rate of aminolysis usually exceeds the rate of hydrolysis.

Protocol A: Synthesis of N-(2-Methoxyethoxycarbonyl)-Amine (Biphasic)

This method is preferred for robust amines and amino acids where solubility in organic solvents is limited.

Reagents:

- Substrate: Primary or Secondary Amine (1.0 equiv)
- Reagent: **2-Methoxyethyl chloroformate** (1.1 – 1.2 equiv)
- Base:

or

(2.0 – 2.5 equiv)
- Solvent: DCM / Water (1:1 ratio)

Step-by-Step Methodology:

- Preparation: Dissolve the amine in the aqueous base solution (e.g., 1M). If the amine is an HCl salt, ensure enough base is added to neutralize the salt plus scavenge the HCl produced.
- Biphasic Setup: Add an equal volume of Dichloromethane (DCM) to the aqueous phase. Cool the mixture to 0–5 °C in an ice bath.
- Addition: Dilute MECF in a small volume of DCM. Add this solution dropwise to the vigorously stirred reaction mixture over 15–20 minutes. Critical: Vigorous stirring is essential to maximize the interfacial surface area.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor via TLC or LC-MS.
- Workup: Separate the layers. Extract the aqueous layer twice with DCM. Combine organic layers, wash with brine, dry over

, and concentrate in vacuo.

Protocol B: Anhydrous Derivatization (For Labile Substrates)

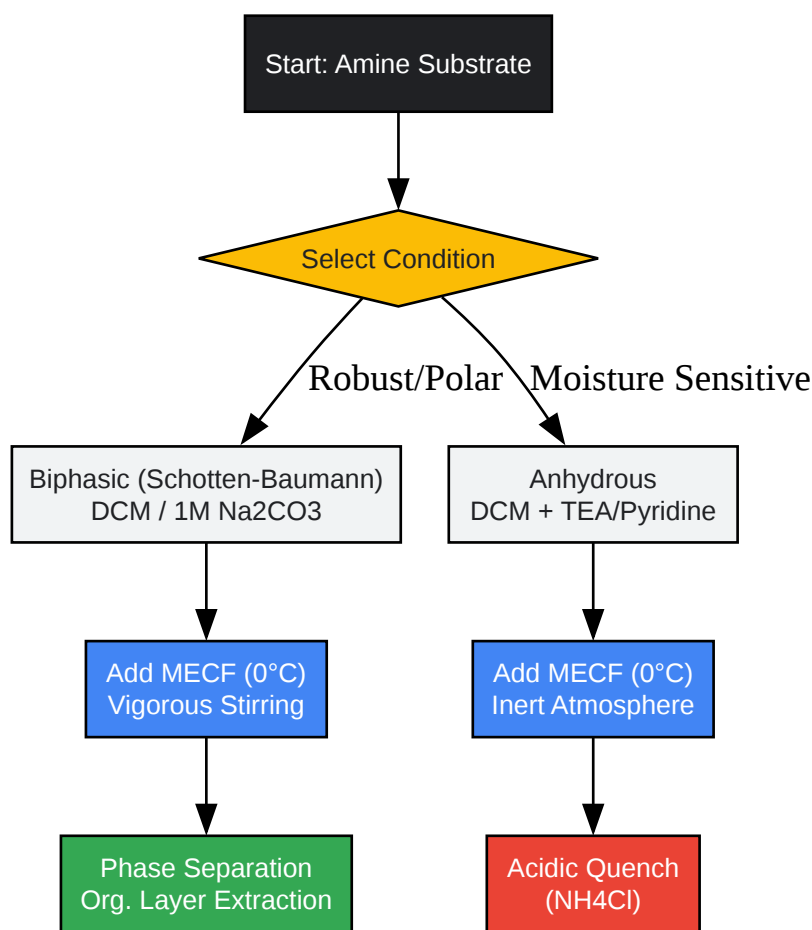
Used for sensitive drug intermediates where water must be avoided.

Reagents:

- Substrate: Amine (1.0 equiv)[3]
- Reagent: MECF (1.1 equiv)
- Base: Pyridine or Triethylamine (TEA) (1.2 – 1.5 equiv)
- Solvent: Anhydrous THF or DCM

Step-by-Step Methodology:

- Dissolution: Dissolve amine and base in anhydrous DCM under an inert atmosphere (N₂ or Ar).
- Cooling: Cool to 0 °C.
- Addition: Add MECF neat or as a solution in DCM dropwise. Exothermic reaction may occur.
- Quench: After completion (typically <1 hour), quench with saturated solution.
- Purification: Standard extraction and silica gel chromatography.



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Figure 2: Decision matrix and workflow for MECF derivatization protocols.

Safety & Handling (Critical)

MECF is a hazardous alkyl chloroformate. Strict adherence to safety protocols is mandatory.

- Inhalation Hazard (H330): MECF is fatal if inhaled.[4][5][6] All operations must be performed in a functioning fume hood.
- Corrosivity (H314): Causes severe skin burns and eye damage.[4][5] Wear chemical-resistant gloves (Nitrile/Neoprene), lab coat, and safety goggles/face shield.
- Decomposition: Releases Hydrogen Chloride (HCl) gas upon contact with moisture.
- Storage: Store at 2–8 °C under inert gas. Keep container tightly closed to prevent hydrolysis.

References

- Sigma-Aldrich. (n.d.). **2-Methoxyethyl chloroformate** Safety Data Sheet. Retrieved from (Search CAS: 628-12-6).[1]
- Fisher Scientific. (2024). Safety Data Sheet: **2-Methoxyethyl chloroformate**. Retrieved from .
- Hušek, P. (1998).[7] Chloroformates in gas chromatography as general purpose derivatizing agents.[7][8] Journal of Chromatography B: Biomedical Sciences and Applications, 717(1-2), 57-91.[7] (Contextual reference for chloroformate reactivity).
- PubChem. (n.d.). Compound Summary: **2-Methoxyethyl chloroformate**.[1][2][5][6][9] National Library of Medicine. Retrieved from .

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Sources

- 1. 2-甲氧基氯甲酸乙酯 | Sigma-Aldrich [sigmaaldrich.com]
- 2. 2-METHOXYETHYL CHLOROFORMATE One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. taylorandfrancis.com [taylorandfrancis.com]
- 4. 2-Methoxyethyl Chloroformate | 628-12-6 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. 2-Methoxyethyl Chloroformate | 628-12-6 | TCI AMERICA [tcichemicals.com]
- 6. fishersci.com [fishersci.com]
- 7. Chloroformates in gas chromatography as general purpose derivatizing agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Chloroformate - Wikipedia [en.wikipedia.org]

- [9. 2-Methoxyethyl chloroformate | CAS 628-12-6 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
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